

# "N-(4-Chlorophenyl)-2-nitroaniline" chemical structure and molecular weight

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: **N-(4-Chlorophenyl)-2-nitroaniline**

Cat. No.: **B1293857**

[Get Quote](#)

## Technical Guide: N-(4-Chlorophenyl)-2-nitroaniline

This technical guide provides an in-depth overview of the chemical properties of **N-(4-Chlorophenyl)-2-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

## Quantitative Molecular Data

The fundamental molecular characteristics of **N-(4-Chlorophenyl)-2-nitroaniline** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	248.67 g/mol	[1][4]
Monoisotopic Mass	248.03525 Da	[2]

## Chemical Structure

The chemical structure of **N-(4-Chlorophenyl)-2-nitroaniline** is characterized by a secondary amine linking a 4-chlorophenyl group and a 2-nitrophenyl group.

Caption: 2D chemical structure of **N-(4-Chlorophenyl)-2-nitroaniline**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. PubChemLite - N-(4-chlorophenyl)-2-nitroaniline (C<sub>12</sub>H<sub>9</sub>CIN<sub>2</sub>O<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
- 3. N-(4-chlorophenyl)-2-nitroaniline | C<sub>12</sub>H<sub>9</sub>CIN<sub>2</sub>O<sub>2</sub> | CID 89958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-(4-Chlorophenyl)-2-nitroaniline | 23008-56-2 [sigmaaldrich.com]
- To cite this document: BenchChem. ["N-(4-Chlorophenyl)-2-nitroaniline" chemical structure and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293857#n-4-chlorophenyl-2-nitroaniline-chemical-structure-and-molecular-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)